

Detailed experimental protocol for 2',5'-Dimethoxypropiophenone preparation

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Compound of Interest

Compound Name: *2',5'-Dimethoxypropiophenone*

Cat. No.: *B1360061*

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Application Note & Protocol: Synthesis of 2',5'-Dimethoxypropiophenone

Audience: Researchers, scientists, and drug development professionals.

Introduction

2',5'-Dimethoxypropiophenone is a valuable chemical intermediate in the synthesis of various pharmaceutical compounds and organic materials. Its preparation is a key step in multi-step synthetic pathways. This document provides a detailed experimental protocol for the synthesis of **2',5'-Dimethoxypropiophenone** via a Friedel-Crafts acylation reaction. The procedure outlined is robust and can be adapted for various scales of production in a laboratory setting.

The synthesis involves the reaction of 1,4-dimethoxybenzene with propionyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride.^[1] This electrophilic aromatic substitution reaction is a fundamental method for the formation of carbon-carbon bonds to an aromatic ring.

Experimental Protocol

Materials and Reagents:

- 1,4-Dimethoxybenzene

- Propionyl chloride
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Dichloromethane (CH_2Cl_2 , anhydrous)
- Hydrochloric acid (HCl, concentrated)
- 5% Sodium hydroxide (NaOH) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Methanol
- Ice

Equipment:

- Three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Condenser with a calcium chloride drying tube
- Ice bath
- Separatory funnel
- Büchner funnel and flask
- Rotary evaporator
- Beakers and Erlenmeyer flasks
- Graduated cylinders

Procedure:**• Reaction Setup:**

- A 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a condenser fitted with a calcium chloride drying tube is assembled.
- The flask is charged with anhydrous aluminum chloride (14.7 g, 0.11 mol) and 100 mL of anhydrous dichloromethane.
- The suspension is cooled to 0 °C in an ice bath with stirring.

• Addition of Reactants:

- Propionyl chloride (9.25 g, 0.10 mol) is added dropwise to the stirred suspension of aluminum chloride in dichloromethane over a period of 15 minutes, maintaining the temperature at 0 °C.
- A solution of 1,4-dimethoxybenzene (13.8 g, 0.10 mol) in 50 mL of anhydrous dichloromethane is prepared and placed in the dropping funnel.
- This solution is added dropwise to the reaction mixture over 30 minutes, ensuring the temperature does not rise above 5 °C.

• Reaction:

- After the addition is complete, the ice bath is removed, and the reaction mixture is allowed to warm to room temperature.
- The mixture is stirred at room temperature for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

• Work-up:

- The reaction mixture is slowly and carefully poured onto 200 g of crushed ice.
- To this mixture, 20 mL of concentrated hydrochloric acid is added to decompose the aluminum chloride complex.

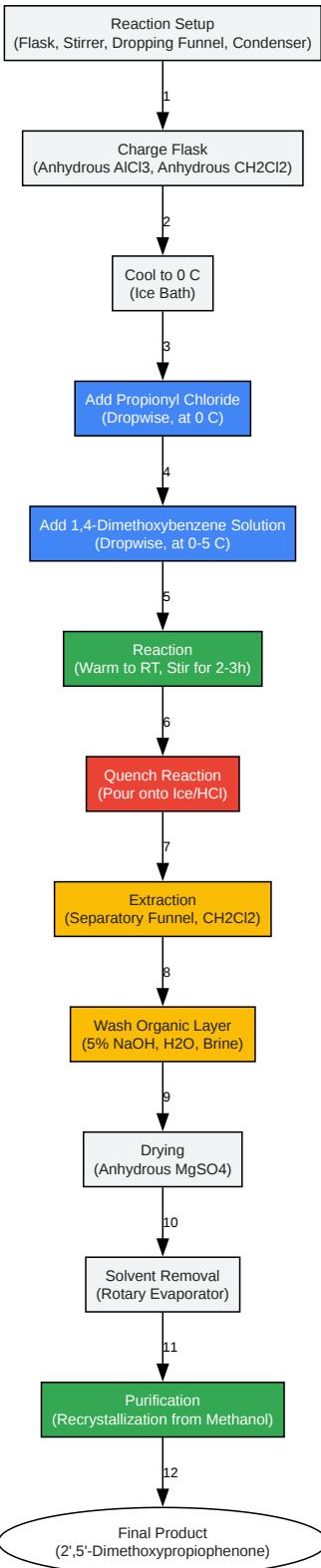
- The mixture is transferred to a separatory funnel, and the organic layer is separated.
- The aqueous layer is extracted with 2 x 50 mL of dichloromethane.
- The combined organic layers are washed sequentially with 100 mL of 5% sodium hydroxide solution, 100 mL of water, and 100 mL of brine.[2]
- Drying and Solvent Removal:
 - The organic layer is dried over anhydrous magnesium sulfate.[2]
 - The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure using a rotary evaporator to yield the crude product.
- Purification:
 - The crude **2',5'-Dimethoxypropiophenone** is purified by recrystallization from methanol to afford a crystalline solid.[3]
 - The crystals are collected by vacuum filtration, washed with a small amount of cold methanol, and dried in a vacuum oven.

Data Presentation

Parameter	Value
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Reactants	
1,4-Dimethoxybenzene	13.8 g (0.10 mol)
Propionyl chloride	9.25 g (0.10 mol)
Anhydrous Aluminum Chloride	14.7 g (0.11 mol)
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Reaction Conditions	
Solvent	Dichloromethane (anhydrous)
Reaction Temperature	0 °C to Room Temperature
Reaction Time	2-3 hours
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Product Information	
Product Name	2',5'-Dimethoxypropiophenone
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
Theoretical Yield	19.42 g
Appearance	Crystalline solid
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Experimental Workflow Diagram

Synthesis of 2',5'-Dimethoxypropiophenone

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References

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